Spectroscopic Profile of 2-(5-Chloropyridin-2-yl)acetonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*2-(5-Chloropyridin-2-yl)acetonitrile*
CAS No.:	*185315-51-9*
Cat. No.:	*B596633*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-(5-Chloropyridin-2-yl)acetonitrile**, a key intermediate in pharmaceutical and agrochemical synthesis. Due to the limited availability of directly published experimental spectra, this document combines reported data with predicted values based on the analysis of structurally similar compounds. This guide is intended to assist researchers in the identification, characterization, and quality control of this molecule.

Molecular Structure and Properties

Chemical Name: **2-(5-Chloropyridin-2-yl)acetonitrile** CAS Number: 185315-51-9 Molecular Formula: $C_7H_5ClN_2$ Molecular Weight: 152.58 g/mol [1] Structure:

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **2-(5-Chloropyridin-2-yl)acetonitrile**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{1}H NMR Spectroscopic Data (Predicted)

Solvent: $CDCl_3$, Reference: TMS (δ 0.00 ppm)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.60	Doublet	1H	H-6 (Pyridine)
~7.80	Doublet of Doublets	1H	H-4 (Pyridine)
~7.40	Doublet	1H	H-3 (Pyridine)
~3.90	Singlet	2H	-CH_2-

Table 2: ^{13}C NMR Spectroscopic Data (Predicted)

Solvent: $CDCl_3$, Reference: $CDCl_3$ (δ 77.16 ppm)

Chemical Shift (δ, ppm)	Assignment
~150.0	C-2 (Pyridine)
~148.5	C-6 (Pyridine)
~139.0	C-4 (Pyridine)
~135.0	C-5 (Pyridine)
~124.0	C-3 (Pyridine)
~117.0	-CN
~25.0	-CH_2-

Infrared (IR) Spectroscopy

Table 3: IR Absorption Data (Predicted)

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Wavenumber (cm^{-1})	Intensity	Assignment
~3050	Medium	Aromatic C-H Stretch
~2920	Weak	Aliphatic C-H Stretch
~2250	Medium	C≡N Stretch
~1580, 1470, 1430	Strong	Aromatic C=C and C=N Stretch
~1100	Strong	C-Cl Stretch
~830	Strong	C-H Out-of-plane Bend

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data (Predicted)

m/z	Relative Intensity (%)	Assignment
152/154	100 / 33	$[M]^+$ / $[M+2]^+$ (Molecular ion peak with chlorine isotope pattern)
117	Moderate	$[M - Cl]^+$
90	Moderate	$[M - Cl - HCN]^+$

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters may require optimization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of purified **2-(5-Chloropyridin-2-yl)acetonitrile** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).

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- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.
- Filter the solution into a clean 5 mm NMR tube to a height of approximately 4-5 cm.

Instrumentation and Data Acquisition:

- Instrument: A 300 MHz or higher field NMR spectrometer.
- ^{1}H NMR:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds.
  - Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR:
  - Acquire a proton-decoupled carbon spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds.
  - A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.

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Instrumentation and Data Acquisition:

- Instrument: A Fourier-Transform Infrared Spectrometer equipped with a diamond ATR accessory.
- Data Acquisition:
  - Collect a background spectrum of the empty, clean ATR crystal.
  - Collect the sample spectrum.
  - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of 4000-400 cm^{-1}.
  - The final spectrum is presented in terms of transmittance or absorbance.

Mass Spectrometry (MS)

Sample Preparation:

- Dissolve a small amount of the sample (approximately 1 mg/mL) in a suitable volatile solvent (e.g., acetonitrile, methanol).
- Further dilute the solution to a final concentration of approximately 1-10 µg/mL.

Instrumentation and Data Acquisition (Electron Ionization - EI):

- Instrument: A mass spectrometer with an electron ionization source, often coupled with a gas chromatograph (GC-MS) for sample introduction.
- Data Acquisition:
  - Introduce the sample into the ion source.
  - Bombard the sample with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
  - The resulting ions are separated by a mass analyzer (e.g., quadrupole, time-of-flight) based on their mass-to-charge ratio (m/z).

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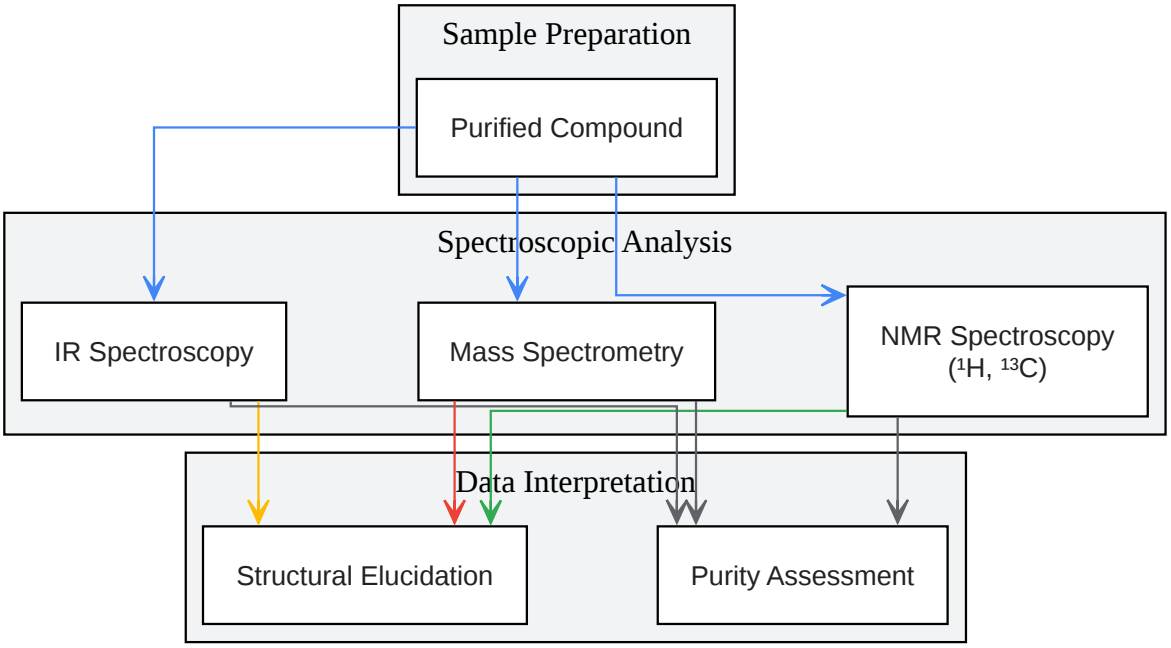
- A mass spectrum is generated by plotting the relative abundance of ions as a function of their m/z ratio.

Workflow and Logical Relationships

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical relationships between the different spectroscopic techniques for structural elucidation.



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Caption: General workflow for the spectroscopic analysis of an organic compound.

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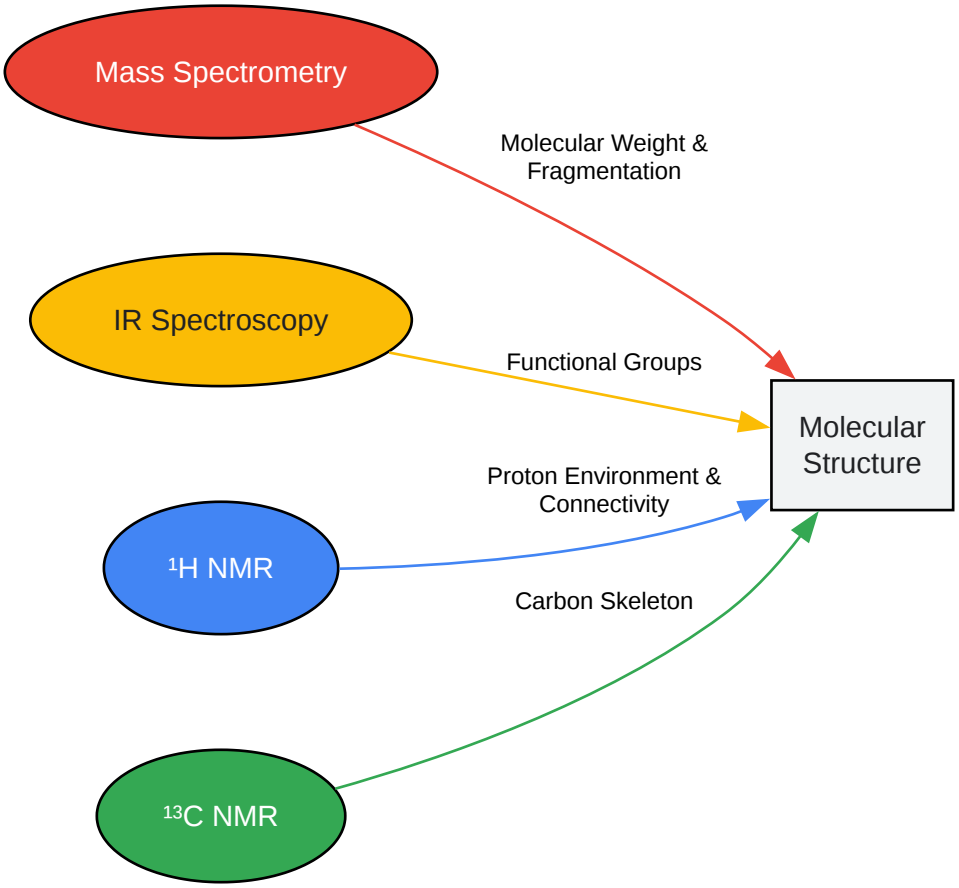

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Caption: Logical relationships between spectroscopic data and structural information.

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References

- 1. 2-(5-Chloropyridin-2-yl)acetonitrile [acrospharmatech.com]
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